

Application Notes and Protocols for In Vivo Studies of Fiin-1

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Compound of Interest

Compound Name: *Fiin-1*

Cat. No.: *B15578523*

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Introduction:

Fiin-1 is a potent and selective irreversible inhibitor of Fibroblast Growth Factor Receptors (FGFRs).^[1] It forms a covalent bond with a conserved cysteine residue in the ATP-binding pocket of FGFRs 1, 2, and 3, leading to sustained inhibition of receptor signaling.^[1] This covalent modification offers the potential for prolonged pharmacodynamic effects in vivo. These application notes provide detailed protocols for the formulation and in vivo evaluation of **Fiin-1** in preclinical animal models, particularly in the context of oncology research.

Data Presentation

In Vitro Potency of Fiin-1 and Related Compounds

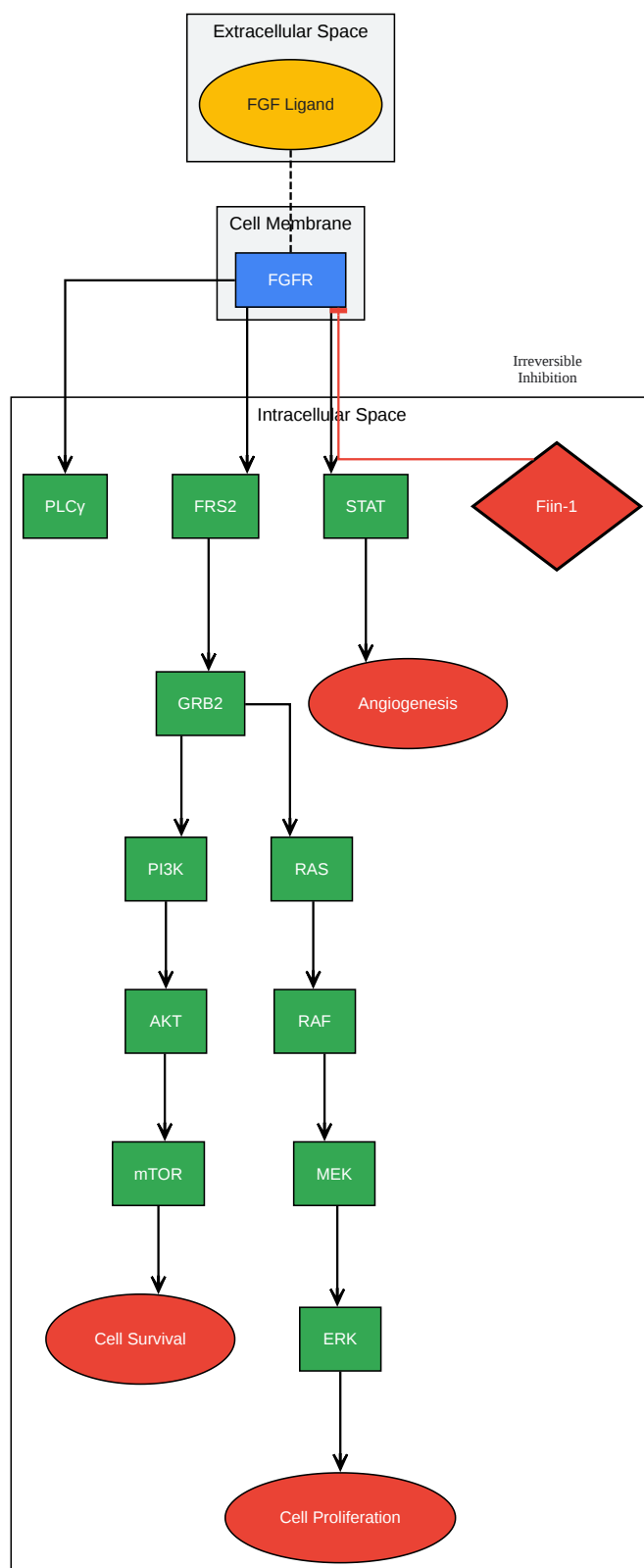
Compound	Target	IC ₅₀ (nM)	Binding Affinity (K _d , nM)	Cell-Based EC ₅₀ (nM)
Fiin-1	FGFR1	9.2[1]	2.8[1]	14 (Tel-FGFR1 Ba/F3 cells)
FGFR2	6.2[1]	6.9[1]	-	10 (Tel-FGFR3 Ba/F3 cells)
FGFR3	11.9[1]	5.4[1]		
FGFR4	189[1]	120[1]	-	
Fiin-2	FGFR1	3.1[2]	-	1-93 (FGFR1-4 Ba/F3 cells)[3]
FGFR2	4.3[2]	-	1-93 (FGFR1-4 Ba/F3 cells)[3]	1-93 (FGFR1-4 Ba/F3 cells)[3]
FGFR3	27[2]	-		
FGFR4	45[2]	-	1-93 (FGFR1-4 Ba/F3 cells)[3]	
Fiin-3	FGFR1	13.1[4]	-	-
FGFR2	21[4]	-	-	
FGFR3	31.4[4]	-	-	
FGFR4	35.3[4]	-	-	

Representative In Vivo Efficacy of FGFR Inhibitors in Xenograft Models

Compound	Animal Model	Tumor Type	Dosing Schedule	Tumor Growth Inhibition (TGI)	Reference
Erdafitinib	Nude Mice	A549 Lung Adenocarcinoma	10 mg/kg/day, i.p.	Significant tumor growth inhibition	[2]
Lucitanib	Nude Mice	H1581 Lung Cancer (FGFR1 amp)	2.5-20 mg/kg/day, p.o.	Dose-dependent tumor growth inhibition	[5]
Lucitanib	Nude Mice	SNU16 Gastric Cancer (FGFR2 amp)	2.5-20 mg/kg/day, p.o.	Dose-dependent tumor growth inhibition	[5]

Signaling Pathway

Fiin-1 targets the FGFR signaling cascade, which plays a crucial role in cell proliferation, survival, and angiogenesis. Upon binding of a Fibroblast Growth Factor (FGF) ligand, FGFRs dimerize and autophosphorylate, initiating downstream signaling through pathways such as the RAS-RAF-MEK-ERK (MAPK) and PI3K-AKT-mTOR pathways. **Fiin-1** irreversibly inhibits the kinase activity of FGFRs, thereby blocking these downstream signals.



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FGFR Signaling Pathway and **Fiiin-1** Inhibition.

Experimental Protocols

Formulation of Fiin-1 for In Vivo Administration

Note: **Fiin-1** has low aqueous solubility. The following formulations are recommended for preclinical in vivo studies. It is advised to prepare fresh formulations for each day of dosing.

Protocol 1: Saline-Based Formulation (for Intraperitoneal or Intravenous Injection)

This formulation is suitable for routes requiring a more aqueous vehicle.

- Materials:
 - **Fiin-1** powder
 - Dimethyl sulfoxide (DMSO), sterile
 - Polyethylene glycol 300 (PEG300)
 - Tween-80
 - Sterile Saline (0.9% NaCl)
- Procedure:
 - Prepare a stock solution of **Fiin-1** in DMSO (e.g., 20.8 mg/mL).[\[1\]](#)
 - In a sterile tube, add 10% of the final volume as the **Fiin-1** DMSO stock solution.
 - Add 40% of the final volume of PEG300 and mix thoroughly until the solution is clear.[\[1\]](#)
 - Add 5% of the final volume of Tween-80 and mix until homogeneous.[\[1\]](#)
 - Add 45% of the final volume of sterile saline to reach the desired final concentration and volume.[\[1\]](#)
 - Vortex the final solution until it is a clear solution. Gentle heating or sonication may be used to aid dissolution if precipitation occurs.

Protocol 2: Oil-Based Formulation (for Intraperitoneal or Oral Gavage)

This formulation is suitable for sustained release or when a non-aqueous vehicle is preferred.

- Materials:
 - **Fiin-1** powder
 - Dimethyl sulfoxide (DMSO), sterile
 - Corn oil, sterile
- Procedure:
 - Prepare a stock solution of **Fiin-1** in DMSO (e.g., 20.8 mg/mL).[\[1\]](#)
 - In a sterile tube, add 10% of the final volume as the **Fiin-1** DMSO stock solution.
 - Add 90% of the final volume of sterile corn oil.[\[1\]](#)
 - Vortex thoroughly to ensure a uniform suspension.

In Vivo Efficacy Study in a Xenograft Mouse Model

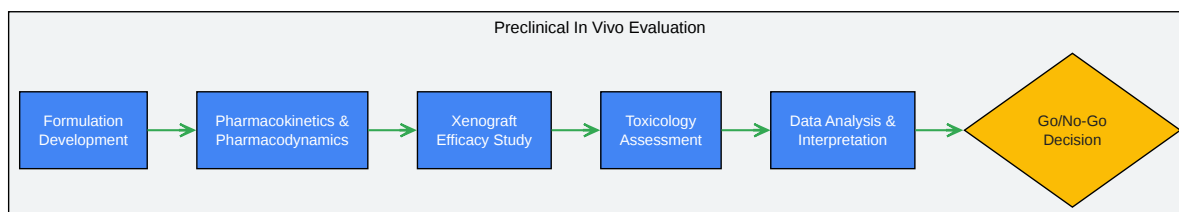
This protocol outlines a general procedure for assessing the anti-tumor efficacy of **Fiin-1** in a subcutaneous xenograft model.

- Animal Model:
 - Immunocompromised mice (e.g., athymic nude or NSG mice), 6-8 weeks old.
- Tumor Cell Implantation:
 - Select a cancer cell line with known FGFR alterations (amplification, mutation, or fusion) and sensitivity to FGFR inhibitors.
 - Harvest tumor cells during their exponential growth phase.

- Resuspend the cells in a sterile, serum-free medium or a mixture of medium and Matrigel® at a concentration of $5-10 \times 10^6$ cells per 100 μL .
- Subcutaneously inject the cell suspension into the flank of each mouse.
- Treatment Protocol:
 - Monitor tumor growth regularly using calipers.
 - When tumors reach a predetermined size (e.g., 100-200 mm^3), randomize the mice into treatment and control groups.
 - Administer **Fiin-1** or vehicle control daily via the chosen route (e.g., intraperitoneal injection or oral gavage). A starting dose of 10-20 mg/kg can be considered based on data from similar FGFR inhibitors.[5]
 - Monitor animal body weight and tumor volume 2-3 times per week.
 - Continue treatment for a specified period (e.g., 21-28 days) or until tumors in the control group reach a predetermined endpoint.
- Endpoint Analysis:
 - At the end of the study, euthanize the mice and excise the tumors.
 - Measure the final tumor weight and volume.
 - Tumor tissue can be processed for pharmacodynamic biomarker analysis (e.g., Western blot for p-FGFR, p-ERK), histopathology (H&E staining), and immunohistochemistry (e.g., Ki-67 for proliferation, TUNEL for apoptosis).

Experimental Workflow

The following diagram illustrates a typical workflow for the in vivo evaluation of a small molecule inhibitor like **Fiin-1**.



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Workflow for In Vivo Evaluation of **Fiin-1**.

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